

# A Comparative Guide to the Measurement of the Ytterbium-176 (n,y) Cross-Section

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## Compound of Interest

Compound Name: Ytterbium-176

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The neutron capture cross-section of **Ytterbium-176** ( $^{176}\text{Yb}$ ) is a critical parameter in various fields, most notably in nuclear medicine for the production of the therapeutic radioisotope Lutetium-177 ( $^{177}\text{Lu}$ ).<sup>[1][2][3][4]</sup> Accurate knowledge of this cross-section is essential for optimizing the production of  $^{177}\text{Lu}$ , which is increasingly used in targeted radionuclide therapy for cancers. This guide provides an objective comparison of key experimental measurements of the  $^{176}\text{Yb}(n,y)$  cross-section, presenting supporting data and detailed methodologies.

## Comparative Analysis of Experimental Data

Recent high-resolution measurements have significantly improved our understanding of the  $^{176}\text{Yb}(n,y)$  cross-section, particularly in the resolved resonance region. The following table summarizes and compares quantitative data from a recent key experiment at the n\_TOF facility at CERN with earlier work and evaluated data from the JENDL-4.0 library.

Parameter	n_TOF (CERN) Measurement (2024)	Karlsruhe (Pre-2000)	JENDL-4.0 Evaluated Data Library
Neutron Energy Range	Thermal to 21 keV (resolved resonances) [2][3][4][5]	3 to 225 keV [6]	Thermal, Resonance, and Fast Neutron Range
Resolved Resonances	164 resonances resolved up to 21 keV (96 new) [2][3][4]	Some resonances resolved (data contributed to evaluations)	Based on compilations of older experimental data
Thermal Cross-Section (0.0253 eV)	Consistent with evaluated data	Not explicitly stated in the provided abstract	2.823 b [7]
Resonance Integral	N/A (resolved resonances provided)	N/A	6.976 b [7]
Key Discrepancies Noted	Discrepancies in $\Gamma_y$ parameters compared to existing libraries. [2][4]	A 30% difference was noted in the cross-section of $^{176}\text{Yb}$ compared to previous measurements of that era. [6]	Represents an evaluation of data prior to the high-resolution n_TOF results.

## Experimental Protocols

The methodologies employed in measuring the  $^{176}\text{Yb}(n,\gamma)$  cross-section have evolved, leading to higher precision and resolution in recent experiments.

### n\_TOF (CERN) Experimental Protocol

The recent measurements at the n\_TOF (neutron time-of-flight) facility at CERN have provided highly detailed data.

- **Neutron Source:** Neutrons are generated by spallation, where a high-energy proton beam from the Proton Synchrotron strikes a lead target. This process produces a wide spectrum of neutron energies.

- Time-of-Flight Technique: The neutron energy is determined by measuring the time it takes for the neutrons to travel from the spallation target to the experimental area. This allows for high-energy resolution.[2][3][4][8]
- Sample: An enriched  $^{176}\text{Yb}_2\text{O}_3$  sample was used.[2][3][4]
- Detector System: An array of four  $\text{C}_6\text{D}_6$  liquid scintillation detectors was used to detect the prompt gamma rays emitted from the  $(\text{n},\gamma)$  reaction.[2][3][4][9]
- Data Analysis: The capture yield was determined and analyzed using the R-matrix formalism to extract resonance parameters (resonance energy, neutron width  $\Gamma_n$ , and radiative width  $\Gamma\gamma$ ).[10]

## Karlsruhe Experimental Protocol

Older, yet significant, measurements were performed at the Karlsruhe research center.

- Neutron Source: Neutrons were produced via the  $^7\text{Li}(\text{p},\text{n})^7\text{Be}$  reaction using a pulsed proton beam from a Van de Graaff accelerator.[6]
- Detector System: A  $4\pi$  Barium Fluoride ( $\text{BaF}_2$ ) detector was used to register capture events. [6] This type of detector has a high efficiency for detecting the entire gamma-ray cascade following neutron capture.
- Standard: The cross-sections were determined relative to the gold ( $^{197}\text{Au}$ ) standard, a common practice in neutron capture measurements.[6]

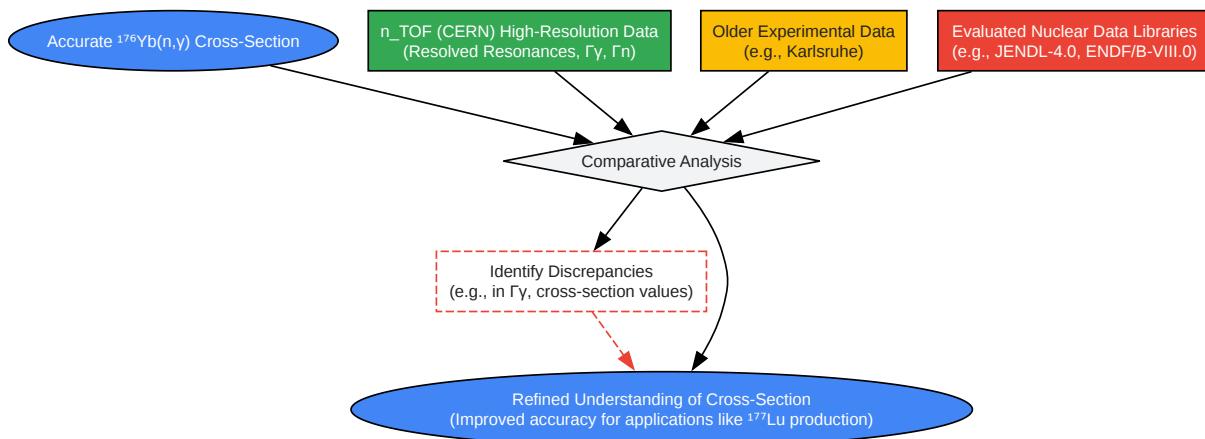
## Visualizing the Methodologies

The following diagrams illustrate the general workflow for a time-of-flight neutron capture experiment and the logical process of comparing different experimental results.



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Caption: A generalized workflow for a time-of-flight ( $n,\gamma$ ) cross-section measurement experiment.

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Caption: Logical flow for the comparison of different  $^{176}\text{Yb}(n,\gamma)$  cross-section measurements.

## Conclusion

The measurement of the  $^{176}\text{Yb}(n,\gamma)$  cross-section has seen significant advancements, with recent experiments like that at n\_TOF (CERN) providing unprecedented resolution and identifying numerous new resonances.<sup>[2][3][4][9]</sup> These new, high-quality data have revealed discrepancies with older evaluations, particularly concerning the radiative widths ( $\Gamma\gamma$ ) of the neutron resonances.<sup>[2][4]</sup> For researchers and professionals in drug development relying on the production of  $^{177}\text{Lu}$ , utilizing the latest, high-resolution cross-section data is crucial for accurate yield calculations and optimization of irradiation facility parameters. The older integral measurements and evaluated libraries remain valuable but should be considered in the context of the new, more detailed experimental findings.

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